

Physical and chemical properties of diallyl malonate

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Compound of Interest

Compound Name: *Diallyl malonate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Diallyl Malonate**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **diallyl malonate** and its related esters, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations to facilitate a deeper understanding of this versatile compound.

Nomenclature and Chemical Structure

Diallyl malonate refers to the diallyl ester of propanedioic acid. However, the term is often used in literature to also describe diallylated malonic esters, with diethyl diallylmalonate being a common and well-documented variant. For clarity, this guide will address both the parent **diallyl malonate** and the frequently studied diethyl 2,2-diallylmalonate.

- **Diallyl Malonate:**
 - IUPAC Name: bis(prop-2-enyl) propanedioate[1]
 - CAS Number: 1797-75-7[1]
 - Chemical Formula: C₉H₁₂O₄[1]
 - Molecular Weight: 184.19 g/mol [1]
 - SMILES: C=CCOC(=O)CC(=O)OCC=C[1]

- Diethyl 2,2-diallylmalonate:
 - IUPAC Name: diethyl 2,2-bis(prop-2-enyl)propanedioate[2]
 - CAS Number: 3195-24-2[2]
 - Chemical Formula: $C_{13}H_{20}O_4$ [2]
 - Molecular Weight: 240.30 g/mol
 - SMILES: CCOC(=O)C(CC=C)(CC=C)C(=O)OCC[2]

Physical and Chemical Properties

The properties of **diallyl malonate** and its derivatives are summarized below. Diethyl diallylmalonate is typically a colorless to pale yellow liquid with a fruity odor.[3] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.[3]

Table 1: Physical Properties of **Diallyl Malonate** Esters

Property	Diethyl 2,2-diallylmalonate	Dimethyl 2,2-diallylmalonate	Diallyl Malonate
Molecular Formula	$C_{13}H_{20}O_4$ [2][4]	$C_{11}H_{16}O_4$ [5]	$C_9H_{12}O_4$ [1]
Molecular Weight	240.30 g/mol	212.24 g/mol [5]	184.19 g/mol [1]
Appearance	Colorless Liquid[6]	-	-
Density	0.994 g/mL at 25 °C	-	-
Boiling Point	128-130 °C at 12 mmHg	-	-
Flash Point	113 °C (235.4 °F) - closed cup	-	-
Refractive Index	n ₂₀ /D 1.446	-	-
Water Solubility	Sparingly soluble (0.72 g/L at 25°C)	-	-

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **diallyl malonate**.

Table 2: Spectral Data for Diethyl 2,2-diallylmalonate

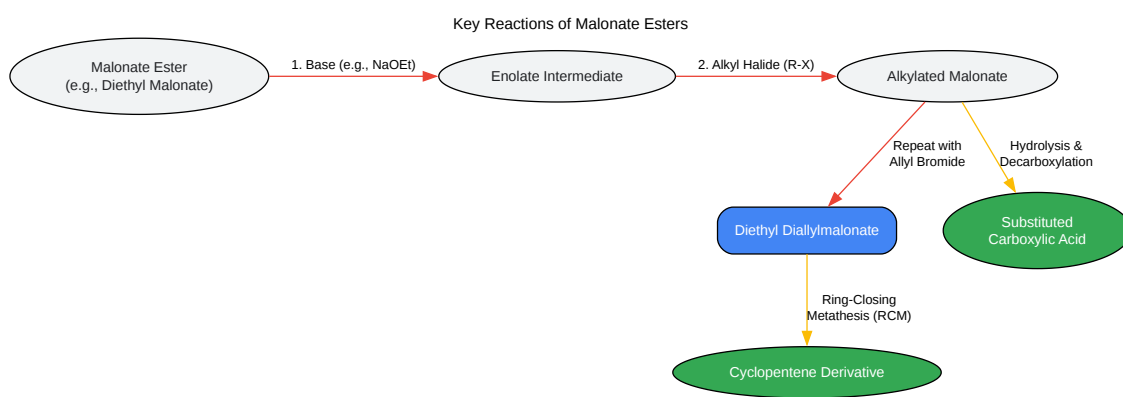
Technique	Data Highlights
^1H NMR	Spectra available, confirming the presence of ethyl and allyl protons.[7][8]
^{13}C NMR	Spectral data is available for detailed structural analysis.[7]
Mass Spec (MS)	Electron ionization mass spectra are available, showing characteristic fragmentation patterns.[2][4]
Infrared (IR)	FTIR and ATR-IR spectra are available, showing characteristic ester C=O and vinyl C=C stretches.[2]

Chemical Reactivity and Stability

Malonate esters are highly versatile intermediates in organic synthesis due to the reactivity of the central carbon atom.[9][10]

- **Stability:** The compound is stable under normal temperatures and pressures.[11] High temperatures may lead to degradation.[9] Conditions to avoid include contact with incompatible materials like strong oxidizing agents, acids, and bases.[11][12]
- **Alkylation:** The hydrogen atoms on the methylene group of a malonic ester are acidic, allowing for deprotonation and subsequent alkylation. Diethyl diallylmalonate is synthesized by the alkylation of diethyl malonate with allyl bromide.[13]
- **Cyclization and Metathesis:** The two allyl groups in diethyl diallylmalonate make it an excellent substrate for ring-closing metathesis (RCM) reactions to form cyclic compounds.[14] Cationic nickel-catalyzed cycloisomerization has also been reported.[14]

- Hazardous Reactions: Hazardous polymerization has not been reported.[11] It is incompatible with strong oxidizing agents, acids, and bases.[11] Hazardous decomposition products include carbon monoxide and carbon dioxide.[11]



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Caption: Key chemical transformations of malonate esters.

Experimental Protocols

Detailed methodologies for the synthesis and purification of **diallyl malonates** are critical for reproducible research.

Synthesis of Diallyl Malonate (Esterification)

This protocol describes the synthesis from malonic acid and allyl alcohol.[15]

- **Reaction Setup:** Dissolve malonic acid (1.0 g, 10 mmol), allyl alcohol (3.0 mL, 44 mmol), and p-toluenesulfonic acid (0.11 g, 0.64 mmol) in 50 mL of benzene.
- **Water Removal:** Equip the reaction flask with a Dean-Stark apparatus to azeotropically remove the water generated during the esterification.
- **Reflux:** Heat the mixture to reflux for 6 hours.
- **Work-up:** Cool the reaction to room temperature. Add 50 mL of diethyl ether and wash the organic phase with saturated aqueous NaHCO_3 solution (2 x 15 mL) followed by brine (1 x 15 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous Na_2SO_4 and remove the solvent under reduced pressure, yielding a yellow oil.
- **Purification:** Purify the crude product by flash chromatography on a silica gel column using an ethyl acetate/hexane solvent system.[\[15\]](#)

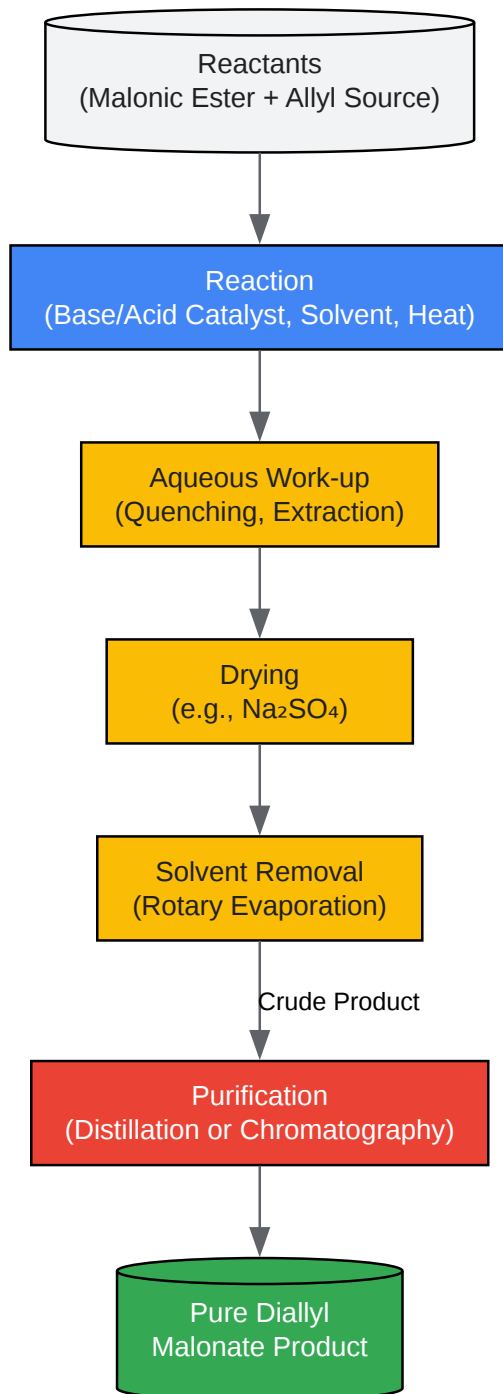
Synthesis of Diethyl 2,2-diallylmalonate (Alkylation)

This protocol describes the nucleophilic substitution of diethyl malonate with allyl bromide.[\[13\]](#)

- **Reaction Setup:** Prepare a mixture of diethyl malonate (10g, 62.5 mmol) and allyl bromide (14.25g, 187.5 mmol).
- **Base Addition:** Cool the mixture to 5-10°C. Under continuous stirring, slowly add a concentrated solution of sodium ethoxide (prepared from 8.6g sodium in 70 mL ethanol).
- **Reaction:** After the addition is complete, stir the reaction mixture at the same temperature for an additional hour. Then, remove the cooling bath and continue stirring overnight at room temperature.
- **Work-up:** Remove the excess solvent. Add water to the residue and extract with ethyl acetate.
- **Drying and Concentration:** Dry the combined organic phases over anhydrous Na_2SO_4 and evaporate the solvent to yield a light yellow liquid.

- Purification: Purify the crude product via vacuum distillation to obtain a colorless liquid.[13]

General Synthesis and Purification Workflow



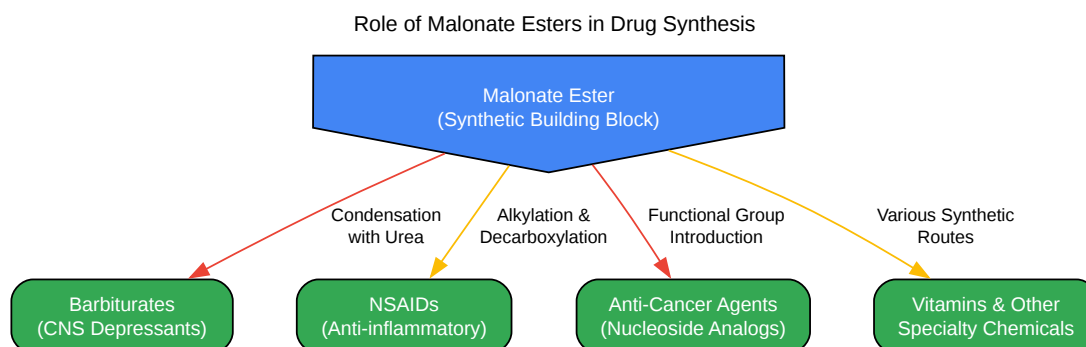
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Caption: A generalized workflow for the synthesis of **diallyl malonates**.

Applications in Drug Development

Malonic esters, including **diallyl malonate** derivatives, are fundamental building blocks in pharmaceutical synthesis.^[10] Their ability to be easily alkylated and subsequently converted into other functional groups makes them invaluable.

- **Barbiturates:** A primary application of malonate esters is in the synthesis of barbiturates, which act as central nervous system depressants. The synthesis involves the condensation of a substituted malonate ester with urea.^[16]
- **NSAIDs:** Malonate ester synthesis is used to prepare non-steroidal anti-inflammatory drugs (NSAIDs), such as certain arylpropionic acid derivatives. The pathway involves alkylation followed by hydrolysis and decarboxylation.^[16]
- **Anti-Cancer Agents:** Some nucleoside analogs used in chemotherapy can be prepared using dimethyl malonate to introduce specific functional groups that interfere with DNA and RNA synthesis in cancer cells.^[16]
- **Other Applications:** Diethyl malonate is also a precursor in the manufacturing of vitamins, flavoring agents, and perfumes.^[10]



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Caption: Malonate esters as precursors for various pharmaceutical classes.

Safety and Handling

Diethyl diallylmalonate is considered hazardous and requires careful handling.

- Hazard Classification: It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)[\[12\]](#)[\[17\]](#)
- Precautionary Measures:
 - Handling: Use only in well-ventilated areas.[\[6\]](#)[\[12\]](#) Avoid breathing vapor, mist, or gas.[\[11\]](#) Avoid contact with skin and eyes.[\[11\]](#) Wash hands and any exposed skin thoroughly after handling.[\[12\]](#)
 - Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical splash goggles, and protective clothing.[\[11\]](#)[\[12\]](#) If exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[\[11\]](#)

- Storage: Store in a cool, dry, well-ventilated place.[11][12] Keep the container tightly closed.[11][12]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[11]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation persists.[6][11]
 - Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration.[11][12]

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